

Application Notes and Protocols: Utilizing JB-95 in Combination with Other Antibiotics

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Compound of Interest

Compound Name: JB-95

Cat. No.: B12376304

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Introduction to JB-95

JB-95 is a novel investigational antibiotic with a unique mechanism of action targeting bacterial gyrase. Its broad-spectrum activity against both Gram-positive and Gram-negative pathogens makes it a promising candidate for treating multidrug-resistant infections. This document outlines protocols for evaluating the synergistic potential of **JB-95** when used in combination with other classes of antibiotics.

Rationale for Combination Therapy

The use of antibiotic combinations is a key strategy to:

- Enhance bactericidal activity.
- Prevent the emergence of drug resistance.

- Broaden the spectrum of coverage.
- Reduce dose-related toxicity.

This section explores the potential for synergistic interactions between **JB-95** and other antibiotics, such as beta-lactams and aminoglycosides.

Quantitative Analysis of Synergy

The synergistic, additive, indifferent, or antagonistic effects of **JB-95** in combination with other antibiotics can be quantified using the Fractional Inhibitory Concentration Index (FICI).

Table 1: In Vitro Synergy of **JB-95** with Other Antibiotics against *Pseudomonas aeruginosa* (ATCC 27853)

Antibiotic Combination	MIC of Drug A Alone (µg/mL)	MIC of Drug B Alone (µg/mL)	MIC of Drug A in Combination (µg/mL)	MIC of Drug B in Combination (µg/mL)	FICI	Interpretation
JB-95 (A) + Meropenem (B)	2	4	0.5	1	0.5	Synergy
JB-95 (A) + Tobramycin (B)	2	1	1	0.25	0.75	Additive
JB-95 (A) + Ciprofloxacin (B)	2	0.5	2	0.5	2	Indifference
JB-95 (A) + Tigecycline (B)	2	0.25	4	0.125	2.5	Antagonism

FICI Calculation: $FICI = (MIC \text{ of Drug A in Combination} / MIC \text{ of Drug A Alone}) + (MIC \text{ of Drug B in Combination} / MIC \text{ of Drug B Alone})$

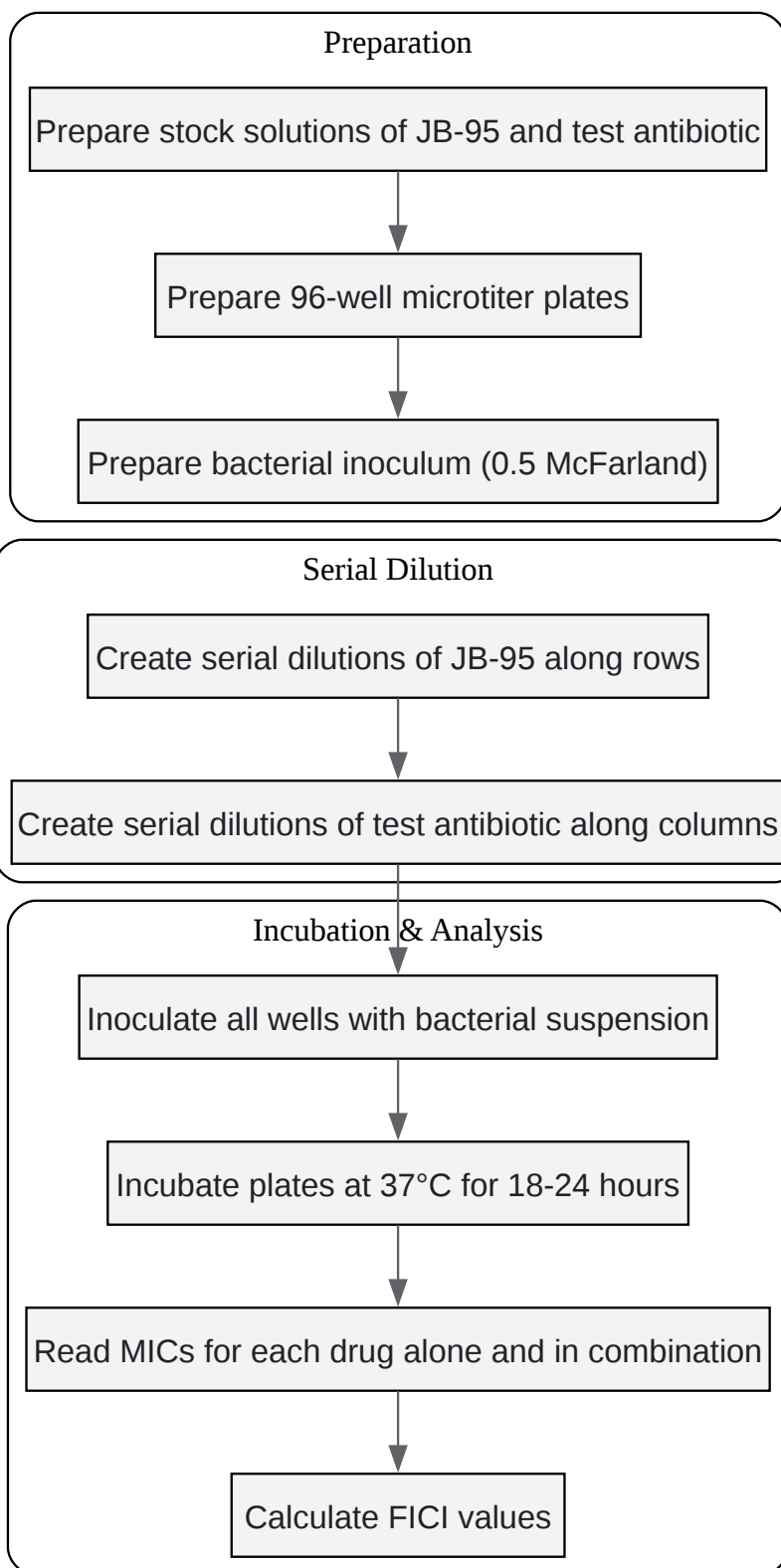
Interpretation of FICI Values:

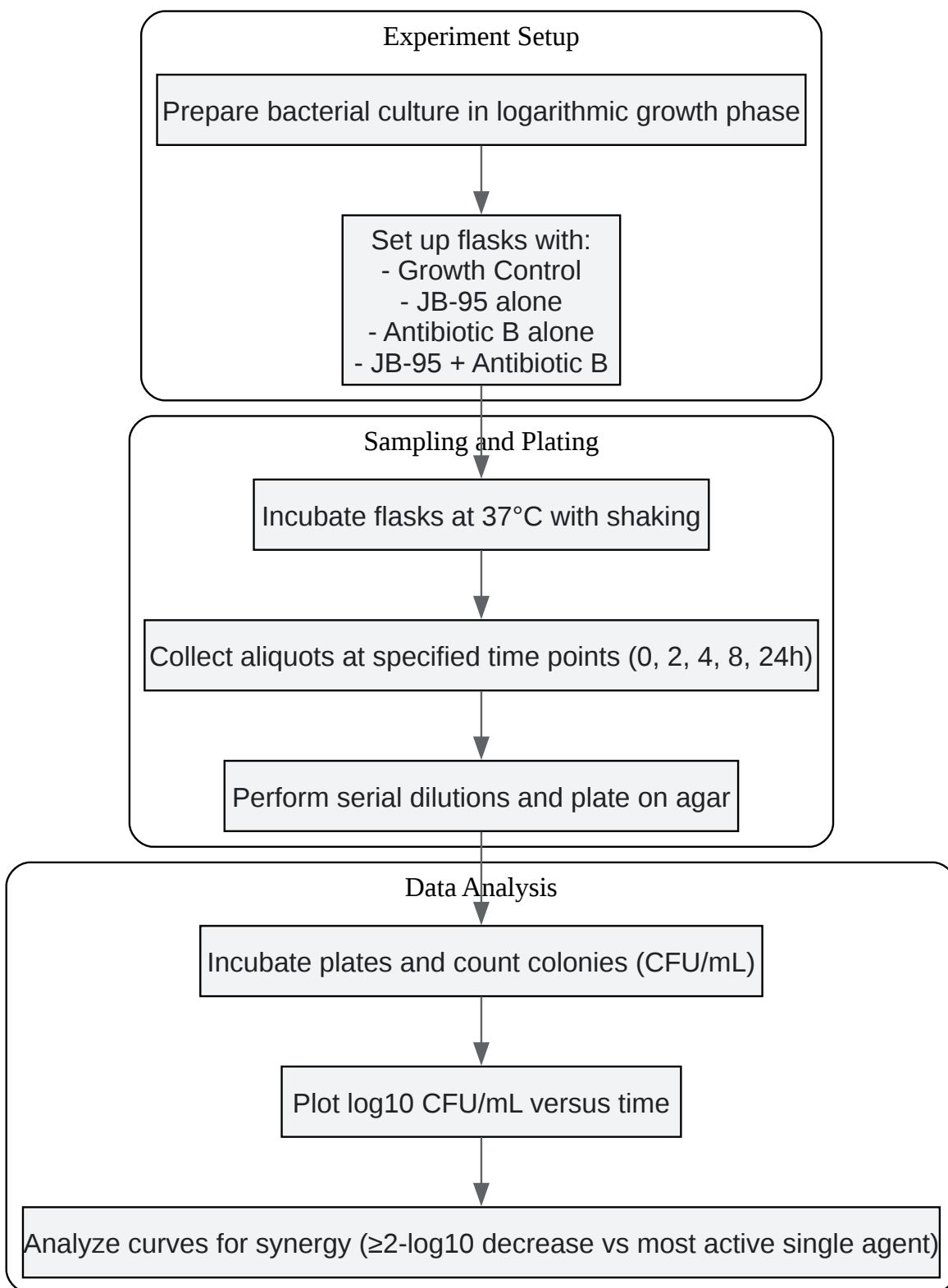
- Synergy: $FICI \leq 0.5$
- Additive: $0.5 < FICI \leq 1$
- Indifference: $1 < FICI \leq 4$
- Antagonism: $FICI > 4$

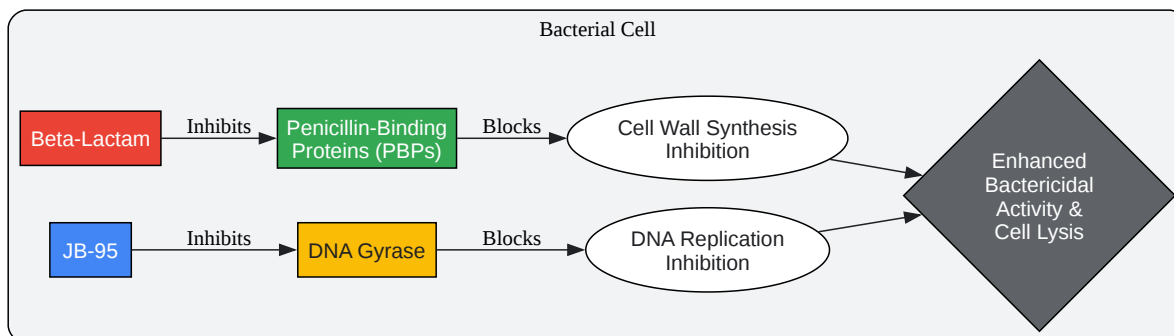
Experimental Protocols

Checkerboard Assay for Synergy Testing

This protocol determines the in vitro interaction between **JB-95** and another antibiotic using a microdilution checkerboard method.







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